

AA26-9 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: AA26-9

Cat. No.: B605069

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An in-depth guide to the solubility of **AA26-9**, a potent, broad-spectrum serine hydrolase inhibitor, is detailed below. This document provides researchers, scientists, and drug development professionals with comprehensive application notes and protocols for its use.

Application Notes

AA26-9 is a versatile inhibitor of serine hydrolases, targeting a wide range of enzymes including peptidases, lipases, thioesterases, and phospholipases. Its effective use in research and development hinges on correct solubilization for both in vitro and in vivo applications.

Summary of AA26-9 Solubility

The solubility of **AA26-9** varies across different solvents. Dimethyl sulfoxide (DMSO) is a common and effective solvent for preparing high-concentration stock solutions. For aqueous-based assays and in vivo studies, co-solvent systems are often necessary.

Data Presentation: Solubility of **AA26-9**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	33 - 80	198.57 - 481.45	Sonication is recommended to aid dissolution. Use fresh DMSO as absorbed moisture can reduce solubility.
Water	≥ 33	≥ 198.57	-
Ethanol	33	198.57	-
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5	≥ 15.04	A clear solution suitable for in vivo use.
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5	≥ 15.04	A clear solution suitable for in vivo use.
10% DMSO, 90% Corn Oil	≥ 2.5	≥ 15.04	A clear solution suitable for in vivo use.

Experimental Protocols

Protocol 1: General Determination of Thermodynamic Solubility (Shake-Flask Method)

This protocol outlines a reliable method for determining the equilibrium solubility of **AA26-9** in a specific solvent.

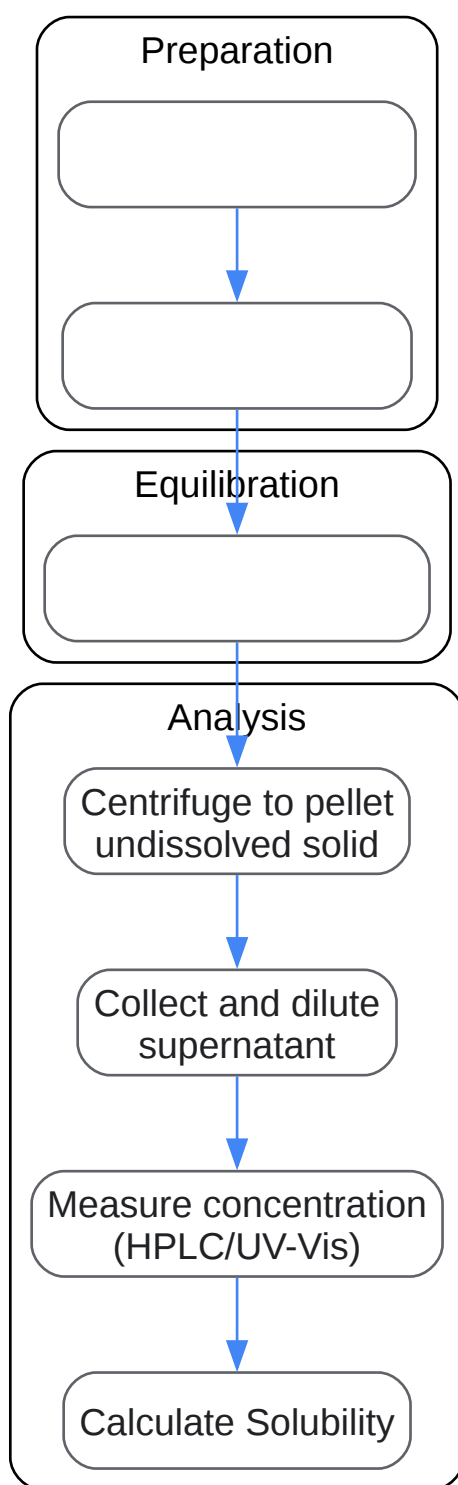
Materials:

- **AA26-9** (solid powder)
- Solvent of choice (e.g., DMSO, Water, Ethanol)

- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer for concentration analysis

Procedure:

- Add an excess amount of solid **AA26-9** to a vial. The excess solid should be visually apparent.
- Add a known volume of the desired solvent to the vial.
- Securely cap the vial and place it on an orbital shaker at a constant temperature (e.g., 25°C).
- Shake the vial for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- After shaking, allow the suspension to settle.
- Centrifuge the vial to pellet the remaining undissolved solid.
- Carefully collect an aliquot of the supernatant.
- Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
- Determine the concentration of **AA26-9** in the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the original solubility, accounting for the dilution factor.



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Figure 1. Workflow for solubility determination using the shake-flask method.

Protocol 2: Preparation of AA26-9 Stock Solutions

A. High-Concentration DMSO Stock Solution

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media or other buffers.

Materials:

- **AA26-9** (solid powder)
- Anhydrous (fresh) DMSO
- Sterile microcentrifuge tubes or vials
- Sonicator

Procedure:

- Weigh the desired amount of **AA26-9** powder into a sterile vial.
- Add the calculated volume of fresh DMSO to achieve the target concentration (e.g., 55 mg/mL).
- Vortex the vial for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the vial in a water bath sonicator for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -80°C for long-term stability (up to 1 year).

B. Preparation of an Aqueous Formulation for In Vivo Studies

This protocol provides an example of preparing a formulation suitable for administration in animal models.

Materials:

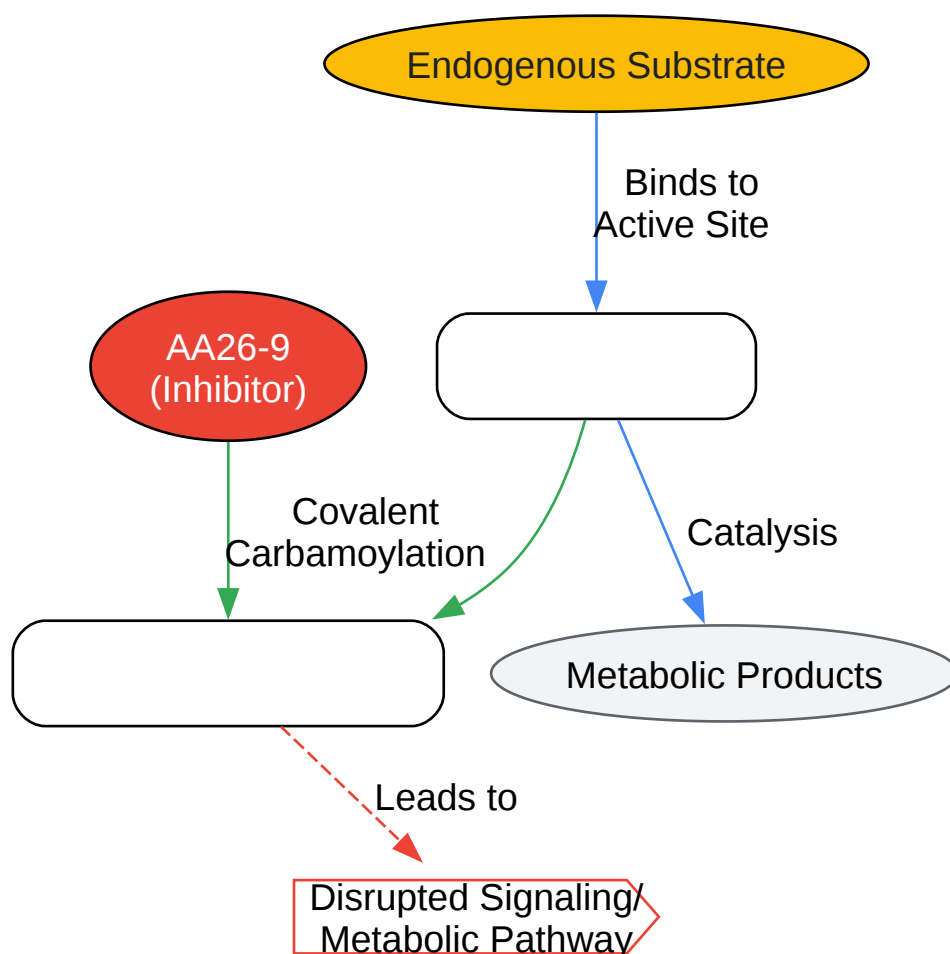
- **AA26-9** DMSO stock solution (e.g., 33 mg/mL)
- PEG300
- Tween-80
- Deionized water (ddH₂O) or saline

Procedure (for a 1 mL final volume):

- Start with 400 µL of PEG300 in a sterile tube.
- Add 50 µL of a 33 mg/mL clear DMSO stock solution of **AA26-9**.
- Mix thoroughly until the solution is clear.
- Add 50 µL of Tween-80 to the mixture.
- Mix again until the solution is clear and homogenous.
- Add 500 µL of ddH₂O or saline to bring the final volume to 1 mL.
- The mixed solution should be used immediately for optimal results.

Mechanism of Action: Inhibition of Serine Hydrolases

AA26-9 acts as a broad-spectrum inhibitor by covalently modifying the active site serine residue of target hydrolases. This mechanism involves the carbamoylation of the serine nucleophile, leading to irreversible inactivation of the enzyme. This inhibition disrupts the normal function of these enzymes in various metabolic and signaling pathways.



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Figure 2. Mechanism of **AA26-9** inhibition of serine hydrolases.

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